

Application Note: N-(2-ethylphenyl)-2-methoxybenzamide as a Reference Standard

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Compound of Interest

Compound Name: *N*-(2-ethylphenyl)-2-methoxybenzamide

Cat. No.: B336646

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Introduction & Chemical Identity

N-(2-ethylphenyl)-2-methoxybenzamide is a structural analog within the benzamide class of compounds. It is frequently employed as a Certified Reference Standard (CRS) for impurity profiling, method validation, and Structure-Activity Relationship (SAR) studies involving benzamide-based Active Pharmaceutical Ingredients (APIs) (e.g., antipsychotics, antiemetics) or agrochemicals derived from 2-ethylaniline.

Its significance lies in its role as a potential process-related impurity or degradation product in syntheses utilizing 2-methoxybenzoyl chloride and 2-ethylaniline as key intermediates.

Physicochemical Profile

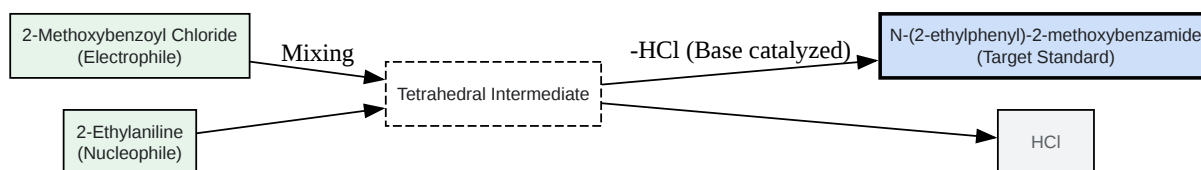
Property	Specification
Chemical Name	N-(2-ethylphenyl)-2-methoxybenzamide
Molecular Formula	C ₁₆ H ₁₇ NO ₂
Molecular Weight	255.31 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Acetonitrile, Ethyl Acetate; Insoluble in Water
pKa (Calculated)	~13.5 (Amide N-H)
LogP (Predicted)	~3.8 (Lipophilic)
Melting Point	108–112 °C (Typical range for benzamide analogs)

Synthesis & Impurity Origin

Understanding the origin of this reference standard is critical for establishing its role in impurity tracking. It is typically formed via the Schotten-Baumann reaction or direct amidation.

Formation Pathway

The compound is synthesized by the nucleophilic attack of 2-ethylaniline on 2-methoxybenzoyl chloride (or activated 2-methoxybenzoic acid). In drug manufacturing, if these reagents are used, **N-(2-ethylphenyl)-2-methoxybenzamide** may persist as a byproduct or unreacted intermediate.



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Figure 1: Synthesis pathway showing the formation of the reference standard from precursor reagents.

Handling & Preparation Protocols

Objective: To prepare a stable, accurate stock solution for analytical method validation (Linearity, Accuracy, Precision).

Storage Requirements

- Solid State: Store at 2–8°C in a tightly closed container, protected from light and moisture. Desiccation is recommended to prevent hydrolysis.
- Solution State: Stable in Acetonitrile/Water (50:50) for 48 hours at ambient temperature. For long-term storage, keep at -20°C.

Stock Solution Preparation (1.0 mg/mL)

- Weighing: Accurately weigh 10.0 mg of **N-(2-ethylphenyl)-2-methoxybenzamide** reference standard into a 10 mL volumetric flask.
- Dissolution: Add 5 mL of HPLC-grade Methanol or Acetonitrile. Sonicate for 5 minutes until fully dissolved.
- Dilution: Dilute to volume with the same solvent. Mix well.
- Verification: Verify the concentration using UV absorbance at 254 nm (if extinction coefficient is known) or by comparison with a secondary standard.

Analytical Protocols (HPLC & LC-MS/MS)

This section details the validated methods for detecting and quantifying **N-(2-ethylphenyl)-2-methoxybenzamide**.

HPLC Method (Purity & Impurity Profiling)

This method is designed to separate the standard from potential related substances (e.g., benzoic acid derivatives, anilines).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus C18, 100 x 4.6 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 5–10 µL.
- Detection: UV at 254 nm (aromatic ring) and 280 nm.
- Column Temp: 30°C.

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
2.0	95	5
15.0	10	90
18.0	10	90
18.1	95	5

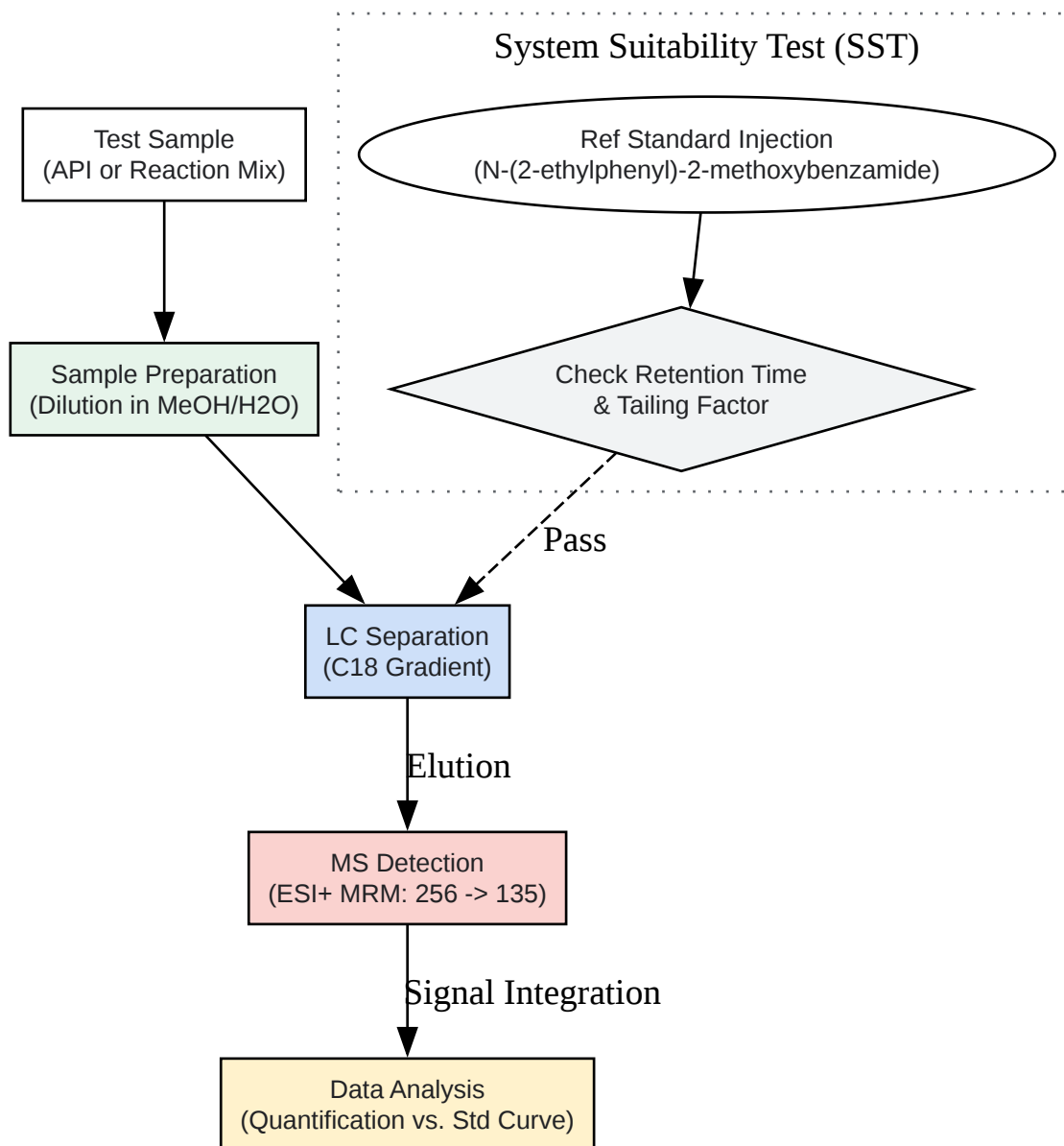
| 23.0 | 95 | 5 |

LC-MS/MS Method (Quantification)

For trace-level analysis (e.g., genotoxic impurity screening), use Triple Quadrupole MS in Multiple Reaction Monitoring (MRM) mode.

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Precursor Ion: $[M+H]^+ = 256.1$ m/z.
- Product Ions:

- Quantifier: 135.0 m/z (Cleavage of amide bond, methoxybenzoyl cation).
- Qualifier: 105.0 m/z (Benzoyl cation) or 120.1 m/z (Ethylaniline fragment).



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Figure 2: Analytical workflow for the quantification of the reference standard in complex matrices.

Protocol for Reference Standard Qualification

To use this compound as a "Primary Reference Standard," it must undergo structural confirmation.

- ^1H -NMR (400 MHz, DMSO- d_6):
 - Confirm the presence of the Ethyl group: Triplet (~1.2 ppm) and Quartet (~2.6 ppm).[\[1\]](#)
 - Confirm the Methoxy group: Singlet (~3.8 ppm).
 - Confirm the Amide proton: Broad singlet (~9.5–10.0 ppm, exchangeable with D_2O).
 - Confirm Aromatic protons: Multiplets (6.8–7.8 ppm).
- Mass Spectrometry: Confirm parent ion $[\text{M}+\text{H}]^+ = 256.1$.
- HPLC Purity: Must be >98.0% (area normalization) to be suitable as a quantitative standard.

Safety & Hazards (GHS)

- Signal Word: Warning.
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood.

References

- ICH Harmonised Tripartite Guideline. Impurities in New Drug Substances Q3A(R2). International Conference on Harmonisation, 2006. [Link](#)

- Snyder, L. R., Kirkland, J. J., & Glajch, J. L. Practical HPLC Method Development. 2nd Edition, Wiley-Interscience, 1997. [Link](#)
- PubChem. Compound Summary: N-(2-Ethylphenyl)benzamide (Structural Analog). National Library of Medicine. [Link](#)
- FDA Guidance for Industry. Analytical Procedures and Methods Validation for Drugs and Biologics. U.S. Department of Health and Human Services, 2015. [Link](#)

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Sources

- 1. Ethanediameide, N-(2-ethoxyphenyl)-N'-(2-ethylphenyl)- | 23949-66-8 | Benchchem [[benchchem.com](https://www.benchchem.com)]
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